

Synthesis and characterization of Bis(chloromethyl)dimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(chloromethyl)dimethylsilane

Cat. No.: B1265723

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Characterization of **Bis(chloromethyl)dimethylsilane**

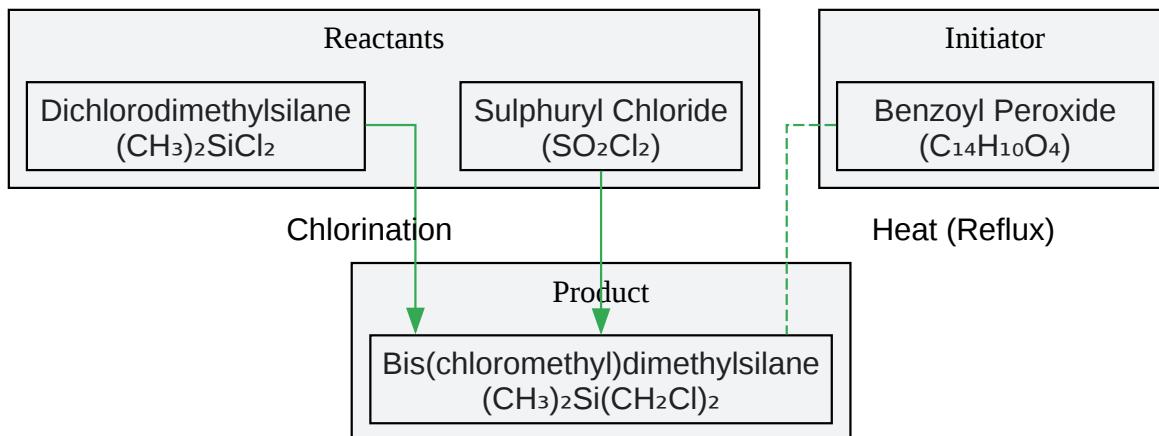
Introduction

Bis(chloromethyl)dimethylsilane (CAS No. 2917-46-6) is an organosilicon compound with the linear formula $(CH_3)_2Si(CH_2Cl)_2$. It is a colorless liquid that serves as a versatile reagent and precursor in various fields of chemical synthesis.^[1] Its bifunctional nature, possessing two chloromethyl groups, makes it a valuable crosslinking agent and a key building block in the synthesis of silicone polymers, resins, and other complex organosilicon molecules.^[1] This technical guide provides a comprehensive overview of the synthesis and characterization of **Bis(chloromethyl)dimethylsilane**, tailored for researchers, scientists, and professionals in drug development and materials science.

Synthesis of Bis(chloromethyl)dimethylsilane

The synthesis of **Bis(chloromethyl)dimethylsilane** can be achieved through various methods, with free-radical chlorination of a suitable methylsilane precursor being a common approach. The following protocol is a representative method based on general procedures for the chlorination of organosilanes.

Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the synthesis of **Bis(chloromethyl)dimethylsilane**.

Experimental Protocol

This protocol describes the synthesis of **Bis(chloromethyl)dimethylsilane** via the chlorination of dichlorodimethylsilane using sulphuryl chloride as the chlorinating agent and benzoyl peroxide as a radical initiator.

Materials and Equipment:

- Dichlorodimethylsilane ($(CH_3)_2SiCl_2$)[2][3]
- Sulphuryl chloride (SO_2Cl_2)
- Benzoyl peroxide
- 500 mL two-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and heating mantle
- Dropping funnel

- Distillation apparatus
- Calcium chloride guard tube

Procedure:

- Reaction Setup: A 500 mL two-necked flask is equipped with a magnetic stirrer, a reflux condenser fitted with a calcium chloride guard tube, and a dropping funnel.
- Charging Reactants: The flask is charged with dichlorodimethylsilane.
- Initiation: The reaction mixture is heated to reflux. A solution of sulphuryl chloride is added dropwise from the dropping funnel.
- Radical Initiation: Small portions of benzoyl peroxide are added to the refluxing solution at regular intervals (e.g., every 2 hours) to maintain a steady concentration of radicals.
- Reaction Monitoring: The reaction is monitored for completion (e.g., by GC analysis). The total reflux time is typically several hours.
- Work-up and Purification: After the reaction is complete, the mixture is allowed to cool to room temperature. The crude product is then purified by fractional distillation to separate the desired **Bis(chloromethyl)dimethylsilane** from unreacted starting materials and byproducts.

Characterization of Bis(chloromethyl)dimethylsilane

The identity and purity of the synthesized **Bis(chloromethyl)dimethylsilane** are confirmed through various analytical techniques, including the determination of its physical properties and spectroscopic analysis.

Physical and Chemical Properties

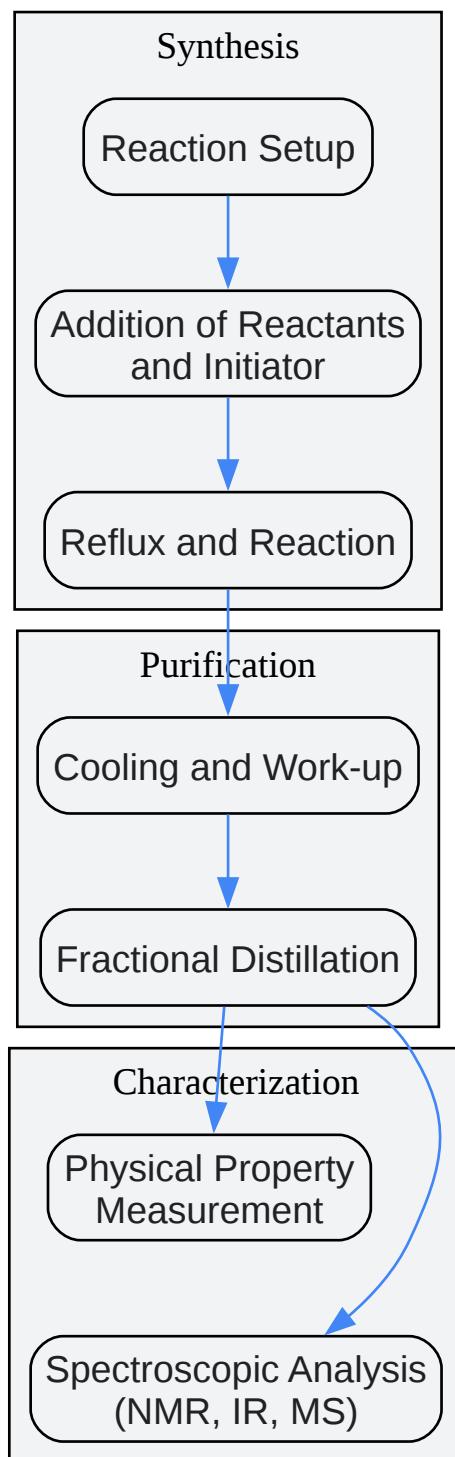
Property	Value	Reference(s)
CAS Number	2917-46-6	
Molecular Formula	C ₄ H ₁₀ Cl ₂ Si	[1]
Molecular Weight	157.11 g/mol	
Appearance	Colorless liquid	[1]
Boiling Point	159-160 °C (lit.)	
Density	1.075 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.460 (lit.)	
Flash Point	46 °C (115 °F) - closed cup	[4]
Vapor Density	>1 (vs air)	

Spectroscopic Data

Spectroscopic Technique	Data	Reference(s)
¹ H NMR	The ¹ H NMR spectrum shows characteristic peaks for the methyl protons and the chloromethyl protons. The exact chemical shifts can vary slightly depending on the solvent used. A representative spectrum in CDCl ₃ is available.	[1]
¹³ C NMR	The ¹³ C NMR spectrum confirms the presence of two distinct carbon environments corresponding to the methyl and chloromethyl groups. A representative spectrum in CDCl ₃ is available.	[1]
Mass Spectrometry	The mass spectrum (electron ionization) provides information about the molecular weight and fragmentation pattern of the molecule.	[5]
IR Spectroscopy	The IR spectrum (liquid film) displays characteristic absorption bands corresponding to the various functional groups present in the molecule, such as C-H, Si-C, and C-Cl bonds.	[1]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **Bis(chloromethyl)dimethylsilane**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of
Bis(chloromethyl)dimethylsilane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Dimethyldichlorosilane - Wikipedia [en.wikipedia.org]
- 3. Dichlorodimethylsilane for synthesis 75-78-5 [sigmaaldrich.com]
- 4. BIS(CHLOROMETHYL)DIMETHYLSILANE | [gelest.com]
- 5. chemeo.com [chemeo.com]
- To cite this document: BenchChem. [Synthesis and characterization of Bis(chloromethyl)dimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265723#synthesis-and-characterization-of-bis-chloromethyl-dimethylsilane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com